

# Application Notes and Protocols for Acid Red 44 in Van Gieson Staining

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: Acid Red 44

Cat. No.: B110021

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction to Van Gieson Staining with Acid Red 44

The Van Gieson staining method is a cornerstone in histology and pathology for the differential staining of collagen and other connective tissues.[1] This technique is a straightforward and rapid method that provides a vivid contrast, coloring collagen fibers red and other tissue elements, such as cytoplasm and muscle, yellow.[1][2] The stain is a mixture of two acidic dyes: picric acid and an acid aniline dye, traditionally acid fuchsin.[1] **Acid Red 44**, also known as Ponceau 6R and C.I. 16250, is a red azo dye that can be used as the collagen-staining component in the Van Gieson solution.[3][4]

The principle of the Van Gieson stain lies in the differential affinity of the dye molecules for various tissue components, which is largely based on molecular size and tissue porosity. The smaller molecules of picric acid rapidly penetrate all tissues, imparting a yellow color.[5] In contrast, the larger molecules of **Acid Red 44** are believed to displace the picric acid from the more porous collagen fibers, resulting in their distinct red staining.[6][7] The acidic environment provided by the picric acid is crucial for this differential staining mechanism.[1]

## Quantitative Data for Acid Red 44

A summary of the key quantitative properties of **Acid Red 44** is presented below. This data is essential for the standardization and quality control of staining procedures.

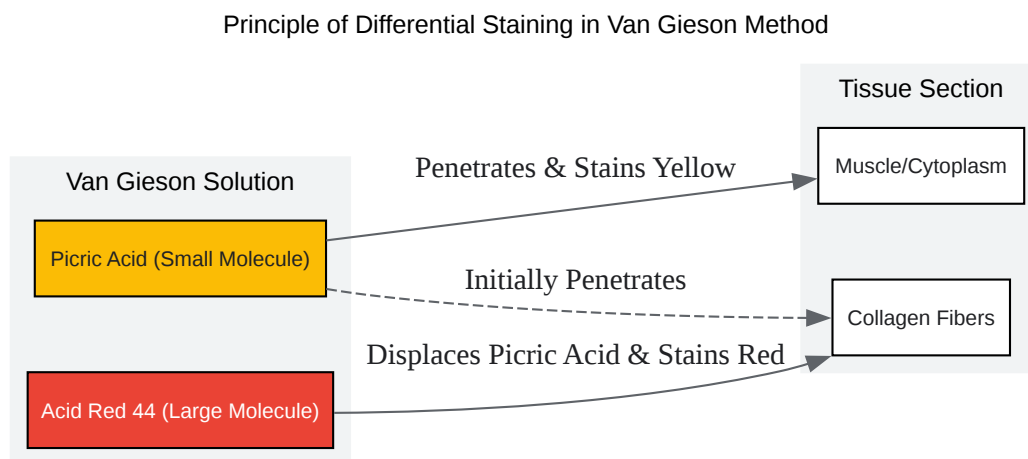
Property	Value	Reference
C.I. Name	Acid Red 44	[3]
C.I. Number	16250	[3][4]
Synonyms	Ponceau 6R, Crystal Ponceau 6R	[3][4]
Molecular Formula	C <sub>20</sub> H <sub>12</sub> N <sub>2</sub> Na <sub>2</sub> O <sub>7</sub> S <sub>2</sub>	[3]
Molecular Weight	502.446 g/mol	[3]
Absorption Maximum (λ <sub>max</sub> )	510-513 nm	[3]
Solubility in Water	Readily Soluble	[3]
Solubility in Ethanol	Readily Soluble	[3]

## Staining Mechanism of Acid Red 44 in Van Gieson Method

The differential staining achieved with the Van Gieson method is a result of the competition between the two acidic dyes, picric acid and **Acid Red 44**, for binding sites within the tissue.

- **Nuclear Staining:** Sections are first stained with an acid-resistant iron hematoxylin, such as Weigert's hematoxylin, which stains the cell nuclei a dark blue to black. This type of hematoxylin is used because it resists decolorization by the subsequent acidic Van Gieson solution.[5]
- **Cytoplasmic and Muscle Staining:** The small molecules of picric acid rapidly penetrate all tissue components, including cytoplasm and muscle fibers, staining them yellow.[5]
- **Collagen Staining:** The larger, polyanionic molecules of **Acid Red 44** are then thought to selectively displace the picric acid from the larger pores of the collagen fiber network. This results in the characteristic bright red staining of collagen.[6][7] The binding of acid dyes like

**Acid Red 44** to proteins is primarily through electrostatic interactions between the negatively charged dye molecules and positively charged amino groups on the proteins, which are enhanced in an acidic environment.[8]



[Click to download full resolution via product page](#)

Caption: Differential staining mechanism of Van Gieson's method.

## Experimental Protocol: Van Gieson Staining using Acid Red 44

This protocol is a representative procedure for performing Van Gieson staining on formalin-fixed, paraffin-embedded tissue sections.

Reagents and Solutions:

- Weigert's Iron Hematoxylin:
  - Solution A: 1 g Hematoxylin in 100 ml 95% Ethanol.

- Solution B: 4 ml 29% Ferric Chloride in 95 ml Distilled Water with 1 ml Concentrated HCl.
- Working Solution: Mix equal parts of Solution A and B immediately before use.
- Van Gieson Solution with **Acid Red 44**:
  - 1% Aqueous **Acid Red 44** (Ponceau 6R): 1 g **Acid Red 44** in 100 ml Distilled Water.
  - Saturated Aqueous Picric Acid: Approximately 1.2 g Picric Acid in 100 ml Distilled Water.
  - Working Van Gieson Solution: Combine 95 ml of Saturated Aqueous Picric Acid with 5 ml of 1% Aqueous **Acid Red 44**.
- Acid Alcohol: 1% HCl in 70% Ethanol.
- Graded Alcohols (95% and 100% Ethanol).
- Xylene or Xylene Substitute.
- Resinous Mounting Medium.

#### Procedure:

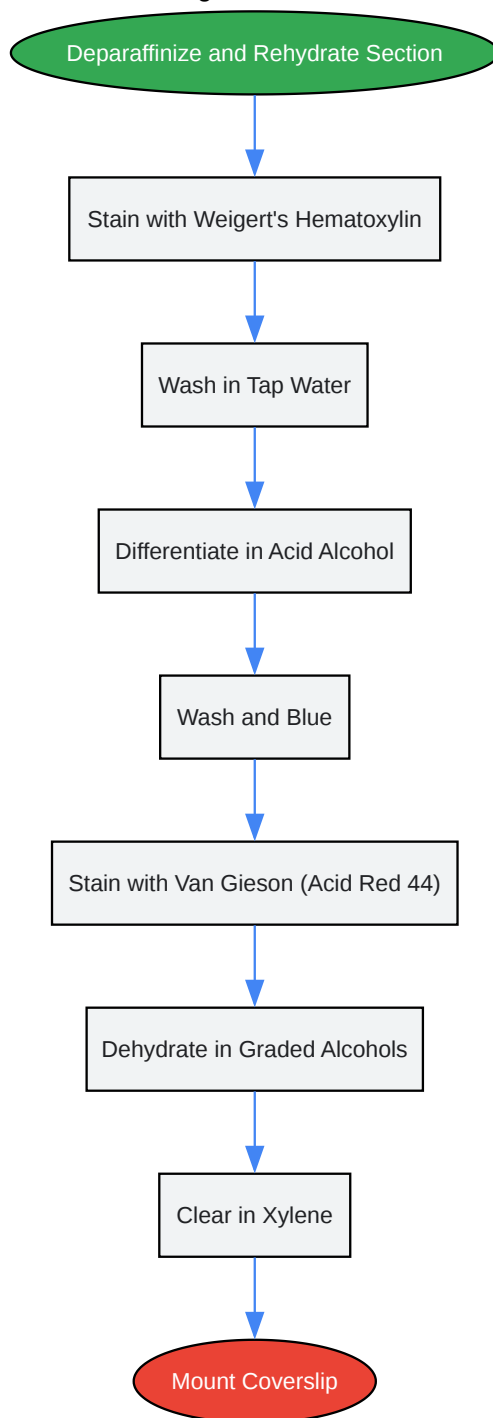
- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.
  - Rehydrate through two changes of 100% ethanol for 3 minutes each.
  - Transfer to two changes of 95% ethanol for 3 minutes each.
  - Rinse in running tap water for 1 minute.
- Nuclear Staining:
  - Stain in freshly prepared Weigert's Iron Hematoxylin working solution for 10 minutes.
  - Wash in running tap water for 5-10 minutes.

- Differentiate in 1% acid-alcohol with a few quick dips.
- Wash in running tap water for 5 minutes.
- "Blue" the sections in Scott's tap water substitute or weak ammonia water for 1-2 minutes.
- Wash in running tap water for 5 minutes.
- Collagen Staining:
  - Stain in the Van Gieson solution containing **Acid Red 44** for 3-5 minutes.
- Dehydration and Mounting:
  - Quickly rinse in 95% ethanol.
  - Dehydrate in two changes of 100% ethanol for 3 minutes each.
  - Clear in two changes of xylene for 5 minutes each.
  - Mount with a resinous mounting medium.

#### Expected Results:

- Collagen: Bright Red
- Muscle, Cytoplasm, Erythrocytes: Yellow
- Nuclei: Blue/Black

## Van Gieson Staining Workflow with Acid Red 44



[Click to download full resolution via product page](#)

Caption: Experimental workflow for Van Gieson staining.

## Comparison with Other Red Dyes and Limitations

While **Acid Red 44** is a suitable red dye for the Van Gieson method, other dyes such as Ponceau S and the various components of traditional acid fuchsin are also used.[6][7] The choice of red dye can influence the precise hue and intensity of collagen staining.

Limitations:

- **Fading:** Van Gieson stains, in general, are known to be prone to fading over time, particularly with exposure to light.[8] Proper storage of stained slides in the dark is recommended. Specific photostability data for **Acid Red 44** in this application is not readily available.
- **Lack of Specificity for Collagen Types:** Unlike stains such as Picrosirius Red when viewed with polarized light, the Van Gieson method does not differentiate between different types of collagen.[9]
- **Underestimation of Fine Collagen:** The Van Gieson stain may not effectively demonstrate very fine or immature collagen fibers, potentially leading to an underestimation of total collagen content in a sample.[10][11]

For quantitative analysis of collagen, methods like Picrosirius Red staining followed by digital image analysis are often considered more sensitive and specific.[10][11][12] However, for routine qualitative assessment of collagen in a variety of tissues, the Van Gieson method with **Acid Red 44** remains a valuable and efficient technique.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Van Gieson's stain - Wikipedia [en.wikipedia.org]
- 2. newcomersupply.com [newcomersupply.com]
- 3. stainsfile.com [stainsfile.com]

- 4. 100g Brilliant Crystal Scarlet C.I. 16250 [drnoels.com]
- 5. carlroth.com [carlroth.com]
- 6. saint-bio.com [saint-bio.com]
- 7. van Gieson Staining Protocol - IHC WORLD [ihcworld.com]
- 8. benchchem.com [benchchem.com]
- 9. benchchem.com [benchchem.com]
- 10. Histochemical Detection of Collagen Fibers by Sirius Red/Fast Green Is More Sensitive than van Gieson or Sirius Red Alone in Normal and Inflamed Rat Colon | PLOS One [journals.plos.org]
- 11. Histochemical Detection of Collagen Fibers by Sirius Red/Fast Green Is More Sensitive than van Gieson or Sirius Red Alone in Normal and Inflamed Rat Colon - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Acid Red 44 in Van Gieson Staining]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b110021#acid-red-44-in-van-gieson-staining-method]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)